

Personal protective equipment for handling 4-Ethyl-2-methoxyphenol

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Compound of Interest

Compound Name: **4-Ethyl-2-methoxyphenol**

Cat. No.: **B121337**

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Essential Safety and Handling Guide for 4-Ethyl-2-methoxyphenol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential safety and logistical information for the proper use of **4-Ethyl-2-methoxyphenol** (CAS No. 2785-89-9), also known as 4-Ethylguaiacol. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Ethyl-2-methoxyphenol is classified as a hazardous chemical. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3][4] The signal word for this chemical is "Warning".[1][3][4]

Recommended Personal Protective Equipment (PPE):

To ensure safety, the following personal protective equipment should be worn when handling **4-Ethyl-2-methoxyphenol**:

Protection Type	Specific Equipment	Reason
Eye and Face Protection	Tight-sealing safety goggles, Face shield	To protect against splashes and vapors that can cause serious eye irritation. [1]
Skin Protection	Appropriate protective gloves and clothing	To prevent skin contact which can cause irritation. [1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] Use only in a well-ventilated area. [1][4]
Body Protection	Lab coat, Coveralls ("bunny suit")	To provide full-body protection from potential splashes or contamination. [5]
Foot Protection	Closed-toe shoes, Shoe covers	To protect feet from spills. [5][6]

Operational and Handling Plan

A systematic approach to handling **4-Ethyl-2-methoxyphenol** is crucial for safety and procedural consistency.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is well-ventilated.[\[1\]\[4\]](#)
 - Verify that all necessary PPE is available and in good condition.
 - Locate the nearest eyewash station and safety shower before starting work.
 - Have an appropriate spill kit with inert absorbent material readily accessible.[\[2\]\[7\]](#)
- Handling:

- Wear all required PPE as specified in the table above.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[[1](#)][[2](#)]
- Do not get in eyes, on skin, or on clothing.[[1](#)]
- Wash hands and any exposed skin thoroughly after handling.[[1](#)][[3](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)][[4](#)]
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[[1](#)][[2](#)][[3](#)][[4](#)]
 - Store in a dry, cool place.[[2](#)]
 - Incompatible materials to avoid storing with include bases, strong oxidizing agents, acid anhydrides, and acid chlorides.[[1](#)]

Emergency and First Aid Procedures

In case of exposure, immediate action is critical.

Exposure Type	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [1] [2] [3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [1] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1] [2] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [2] [3]

Disposal Plan

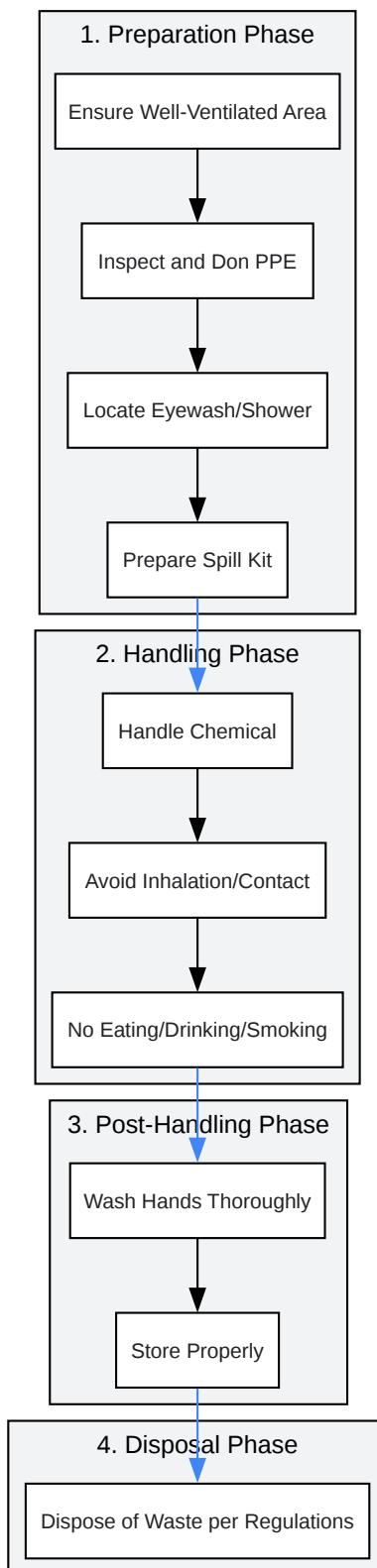
Proper disposal of **4-Ethyl-2-methoxyphenol** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant.
[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Spill Cleanup: For spills, soak up the chemical with an inert absorbent material and place it in suitable, closed containers for disposal.[\[2\]](#)[\[7\]](#)

Physicochemical Data Summary

Property	Value
Molecular Formula	C9H12O2 ^[8]
Molecular Weight	152.19 g/mol
Appearance	Colorless to light yellow liquid ^{[7][8]}
Melting Point	15 °C / 59 °F ^{[2][3]}
Boiling Point	234 - 236 °C ^[2]
Flash Point	107 °C / 224.6 °F ^{[2][3][7]}
Specific Gravity	1.058 - 1.063 g/cm ³ ^{[2][3]}
Solubility	Slightly soluble in water; miscible in oils ^[4]

Workflow for Safe Handling of 4-Ethyl-2-methoxyphenol



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Caption: Workflow for the safe handling of **4-Ethyl-2-methoxyphenol**.

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